

Technical Support Center: Stability & Handling of CAS 298686-55-2

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Compound of Interest

Compound Name: 3-[(2-Methyl-3-furoyl)amino]benzoic acid

CAS No.: 298686-55-2

Cat. No.: B1347439

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Compound Identity: **3-[(2-methyl-3-furoyl)amino]benzoic acid** CAS Registry Number: 298686-55-2 Molecular Formula: C₁₃H₁₁NO₄ Molecular Weight: 245.23 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary: The Physicochemical Profile

Status: Conditional Stability in Aqueous Media.[\[2\]](#)

CAS 298686-55-2 is a carboxylic acid derivative containing a furan moiety.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Its behavior in bioassays is governed by two critical factors: pH-dependent solubility (driven by the benzoic acid group) and oxidative sensitivity (driven by the electron-rich furan ring).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Unlike many basic drugs (e.g., kinase inhibitors like Vandetanib) that precipitate at neutral pH, this compound is acidic.[\[2\]](#)[\[3\]](#) It is generally more soluble in neutral bioassay buffers (pH 7.[\[2\]](#)[\[3\]](#)[\[4\]](#)) than in acidic stock solutions, provided the cation concentration (ionic strength) is managed correctly.[\[2\]](#)[\[3\]](#)

Core Stability Modules

Module A: The Solubility-pH Switch (The "Crash" Risk)

The primary failure mode for this compound in bioassays is precipitation due to incorrect pH handling.^{[2][3]} The benzoic acid moiety has a pKa of approximately 4.2.

- In DMSO (Stock): The compound exists as the neutral, protonated species.^{[2][3]} It is highly soluble.^[2]
- In Acidic Buffer (pH < 5): The compound remains protonated and uncharged.^{[2][3]} Aqueous solubility is low.^{[2][7][8]} Risk of precipitation is HIGH.^[2]
- In Neutral Buffer (pH 7.4): The compound deprotonates to the benzoate anion (⁻).^{[1][2][3]} Aqueous solubility is improved. Risk of precipitation is LOW (unless calcium/magnesium salts form insoluble complexes).^{[2][3]}

Technical Recommendation: Always ensure your assay buffer pH is > 6.0 before adding the compound.^[2] If you are running an acidic assay (e.g., lysosomal targets at pH 4.5 or 5.0), you must validate solubility empirically, as the compound will likely crash out of solution.^{[2][3]}

Module B: Chemical Integrity (The Furan Vulnerability)

The furan ring in CAS 298686-55-2 is an electron-rich heterocycle.^{[1][2]} While the amide linker is hydrolytically stable, the furan is susceptible to:

- Photo-oxidation: Exposure to ambient light can generate singlet oxygen, leading to ring opening (oxidative degradation).^{[2][3]}
- Acid-catalyzed ring opening: Prolonged storage in highly acidic media can degrade the furan core.^{[1][2]}

Technical Recommendation:

- Protect from Light: Store all stocks and assay plates in amber tubes or wrap in foil.
- Avoid Vigorous Vortexing: Minimizes oxygen saturation in the working solution.^[2]

Validated Protocols

Protocol 1: The "Intermediate Dilution" Method

Directly shooting 100% DMSO stock into a purely aqueous buffer can cause "shock precipitation" due to local high concentrations.^[2] Use this stepwise protocol to ensure stability.

Reagents:

- Stock: 10 mM CAS 298686-55-2 in anhydrous DMSO.
- Intermediate Buffer: PBS (pH 7.4) + 0.1% BSA (Bovine Serum Albumin) or 0.01% Tween-20.^{[1][2][3]}
- Assay Buffer: Your specific bioassay medium.^{[2][3]}

Workflow:

- Thaw DMSO stock at Room Temperature (RT). Vortex briefly.
- Prepare Intermediate: Dilute Stock 1:10 into the Intermediate Buffer (e.g., 5 μ L Stock + 45 μ L Buffer).
 - Note: The BSA/Tween acts as a solubility chaperone during the transition from organic to aqueous phase.
- Final Dilution: Dilute the Intermediate 1:100 into the Assay Buffer to reach the final testing concentration (e.g., 10 μ M).
- Incubate: Allow to equilibrate for 15 minutes at RT before adding to cells/enzyme.

Protocol 2: Quality Control Check (Visual)

Before running a high-throughput screen, perform a "Turbidity Check":

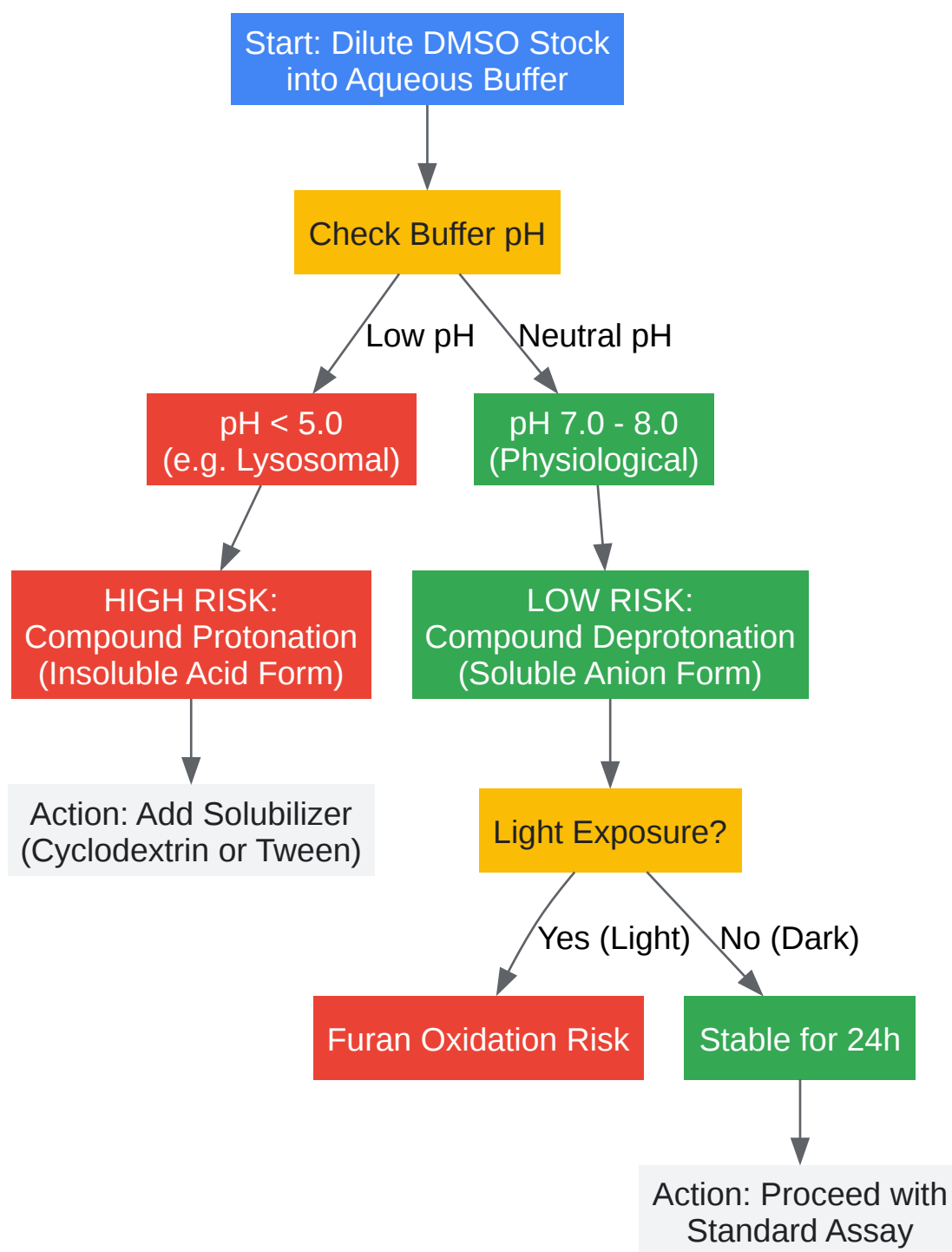
- Prepare the compound at 2x the final assay concentration in the assay buffer.
- Measure Absorbance at 600 nm (OD600).
- Pass Criteria: OD600 < 0.005 (relative to buffer blank).

- Fail Criteria: $OD_{600} > 0.01$ (indicates micro-precipitation/aggregation).[\[2\]](#)[\[3\]](#)

Visual Troubleshooting Guides

Diagram 1: Solubility & Stability Decision Tree

This flowchart guides you through the logic of handling CAS 298686-55-2 based on your assay conditions.

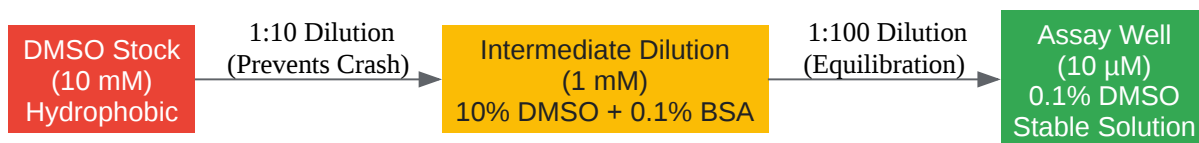


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Caption: Logical flow for predicting solubility failures based on pH and environmental factors.

Diagram 2: Serial Dilution Workflow

Visualizing the "Intermediate Dilution" method to prevent shock precipitation.



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Caption: Step-wise dilution strategy to maintain solubility during the transition from organic to aqueous solvent.

Quantitative Data Summary

Parameter	Value/Condition	Implication for Bioassay
pKa (Acid)	~4.2 (Carboxylic Acid)	Soluble at pH > 5.5; Insoluble at pH < 4.[1][2][3]0.
LogP (Octanol/Water)	~2.5 (Estimated)	Moderate lipophilicity; requires DMSO for stock.[2][3]
DMSO Solubility	> 20 mg/mL	Excellent stock solvent.[2]
PBS Solubility (pH 7.4)	~0.5 - 1.0 mg/mL	Good for standard assays (typically < 100 μM).[1][2][3]
PBS Solubility (pH 4.0)	< 0.01 mg/mL	CRITICAL FAILURE POINT.
Light Sensitivity	High (Furan ring)	Must be stored in amber vials/dark.[2][3]

Frequently Asked Questions (FAQ)

Q1: My compound precipitated immediately upon adding to the cell culture media. Why? A: This is likely "Shock Precipitation." [2] Even though the compound is soluble at pH 7.4, the local concentration at the tip of your pipette tip exceeds the solubility limit when a droplet of 100% DMSO hits the water. Solution: Use the Intermediate Dilution Protocol (see Section 3) and ensure rapid mixing or vortexing during addition. [2][3]

Q2: Can I store the diluted aqueous solution at 4°C for use next week? A: No. While the amide bond is stable, the furan ring is sensitive to oxidation over time in aqueous solution.

Furthermore, "salting out" can occur at lower temperatures.[2] Best Practice: Prepare aqueous dilutions fresh daily.

Q3: I see a color change (yellowing) in my DMSO stock after 6 months. Is it still good?

A: Proceed with Caution. Yellowing often indicates oxidation of the furan ring or trace impurities. Run an LC-MS to check purity. If purity is <95%, discard the stock. Store future stocks at -20°C or -80°C under argon/nitrogen to prevent this.[1][2][3]

Q4: Does this compound bind to plastic? A: Moderately.[2][3] As a lipophilic molecule (LogP ~2.5), it can adhere to polystyrene.[2][3] We recommend using Low-Binding Polypropylene plates and tips.[1][2][3] Adding 0.01% Tween-20 to your buffer significantly reduces surface adsorption.[1][2][3]

References

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